

# Application Notes and Protocols for Hexyl Nitrate in Energetic Materials

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## Compound of Interest

Compound Name: *HEXYL NITRATE*

Cat. No.: *B3049440*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **hexyl nitrate**, specifically 2-ethyl**hexyl nitrate** (EHN), in the formulation of energetic materials. The information is intended for professionals in research and development.

## Introduction

2-Ethyl**hexyl nitrate** (EHN), a high-boiling alkyl nitrate, serves as an energetic plasticizer and a liquid fuel component in multi-component explosive compositions. Its primary role is to be combined with a solid oxidizer, such as ammonium perchlorate (AP), to form a detonable mixture. A key advantage of these compositions is that the individual components are not classified as explosives until mixed, reducing the hazards associated with transportation and handling. EHN is a low-viscosity liquid at atmospheric pressure with a negative oxygen balance of -197%.

## Applications in Energetic Formulations

The principal application of 2-ethyl**hexyl nitrate** is in binary and multi-component explosive systems. These formulations are typically mixed on-site to create a final explosive product with a consistency similar to damp sand.

### 1. Binary Explosive Systems:

The simplest formulations consist of a mixture of 2-ethylhexyl nitrate and a granular solid oxidizer. Ammonium perchlorate is a commonly used oxidizer in these systems.

## 2. Multi-Component Explosive Systems:

To enhance performance or modify sensitivity, additional components can be introduced:

- **Secondary Fuel:** Powdered metals, such as aluminum, can be added to increase the energy output of the explosive.
- **Desensitizing Agent:** Compounds like azodicarbonamide can be incorporated to reduce the sensitivity of the explosive mixture, enhancing safety.

## Quantitative Data

While specific performance data such as detonation velocity and pressure for publicly disclosed hexyl nitrate formulations are not readily available in the reviewed literature, the following tables provide compositional data for exemplary formulations described in patent literature.

Table 1: Composition of 2-Ethylhexyl Nitrate-Based Explosive Formulations

Formulation ID	2-Ethylhexyl Nitrate (wt%)	Ammonium Perchlorate (wt%)	Aluminum (wt%)	Azodicarbonamide (wt%)
EHN/AP/Al-1	9.65	80.70	9.65	-
EHN/AP/AZDCA-1	13.3	81.9	-	4.8

Table 2: Physical Properties of 2-Ethylhexyl Nitrate

Property	Value
Chemical Formula	$\text{CH}_3(\text{CH}_2)_3\text{CH}(\text{C}_2\text{H}_5)\text{CH}_2\text{ONO}_2$
Oxygen Balance	-197%
Physical State	Low viscosity liquid

## Experimental Protocols

### Protocol 1: Synthesis of 2-Ethylhexyl Nitrate

This protocol is based on a continuous synthesis method.

#### Materials:

- 2-Ethylhexanol
- Sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Nitric acid ( $\text{HNO}_3$ )
- 20% Oleum
- 52% Nitric acid

#### Equipment:

- Ideal displacement reactor
- Centrifuge

#### Procedure:

- Prepare a sulfuric-nitric acid mixture with the following composition by weight:
  - Sulfuric acid: 45-60%
  - Nitric acid: 10-25%
  - Nitrogen oxides: 0.0001-0.1%
  - Water: balance to 100%
  - This mixture is prepared from 20% oleum and 52% nitric acid.
- Maintain the temperature of the ideal displacement reactor between 15-40°C.

- Introduce the 2-ethylhexanol and the acid mixture into the reactor. The volume ratio of the acid mixture to 2-ethylhexanol should be between 1.6:1 and 2.3:1.
- The residence time for the reaction in the reactor is 2-5 minutes.
- Following the reaction, isolate the 2-ethyl**hexyl nitrate** product by centrifugation.

## Protocol 2: Formulation of a Castable EHN/AP/Al Explosive

This protocol describes a general method for preparing a castable explosive formulation containing 2-ethyl**hexyl nitrate**, ammonium perchlorate, and aluminum.

Materials:

- 2-Ethyl**hexyl nitrate** (EHN)
- Granular ammonium perchlorate (AP)
- Powdered aluminum (Al)

Equipment:

- Mixing vessel
- Casting mold
- Remote mixing apparatus (for safety)

Procedure:

- Preparation of Components:
  - Ensure the ammonium perchlorate and aluminum powder are dry and free-flowing.
  - Measure the required quantities of each component according to the desired formulation (e.g., EHN: 9.65%, AP: 80.70%, Al: 9.65% by weight).

- Mixing:
  - In a suitable mixing vessel, first add the liquid 2-ethylhexyl nitrate.
  - Gradually add the solid components (ammonium perchlorate and aluminum powder) to the liquid while mixing.
  - Continue mixing until a homogenous mixture with a consistency of damp sand is achieved. For safety, this process should be conducted remotely.
- Casting:
  - Carefully pour the homogenous mixture into the desired mold.
  - Gently tap or vibrate the mold to ensure the mixture settles and to remove any entrapped air.
- Curing:
  - The formulation does not require a traditional curing step involving a chemical reaction of a binder. The mixture is ready for use after casting and consolidation.

## Protocol 3: Sensitivity Testing (Conceptual)

Standard sensitivity tests should be performed on any new energetic material formulation. The following are conceptual outlines for impact and friction sensitivity testing.

### Impact Sensitivity:

- A small, precise amount of the explosive formulation is placed on a standardized anvil.
- A drop weight of a specified mass is released from a known height onto a striker in contact with the sample.
- The height is varied to determine the 50% probability of initiation ( $H_{50}$ ).

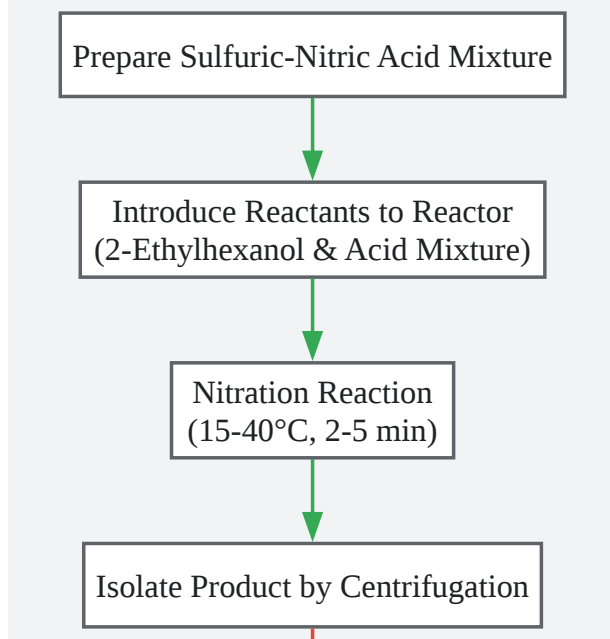
### Friction Sensitivity:

- A small amount of the explosive sample is placed on a porcelain plate.

- A weighted porcelain pin is drawn across the sample at a constant speed.
- The load on the pin is varied to determine the threshold at which initiation occurs.

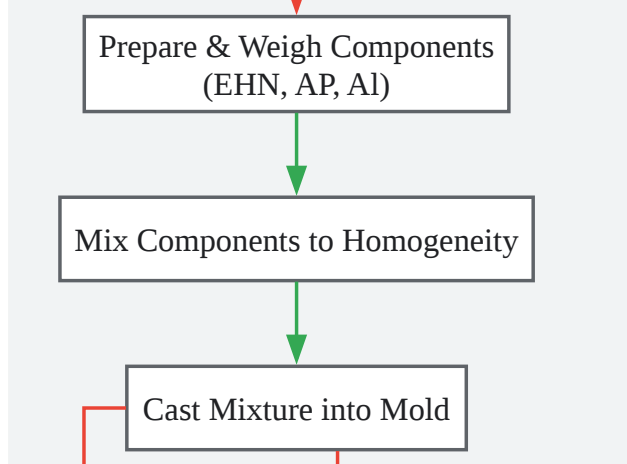
## Visualizations

## Protocol 1: Synthesis of 2-Ethylhexyl Nitrate



2-Ethylhexyl Nitrate

## Protocol 2: Formulation of Castable Explosive



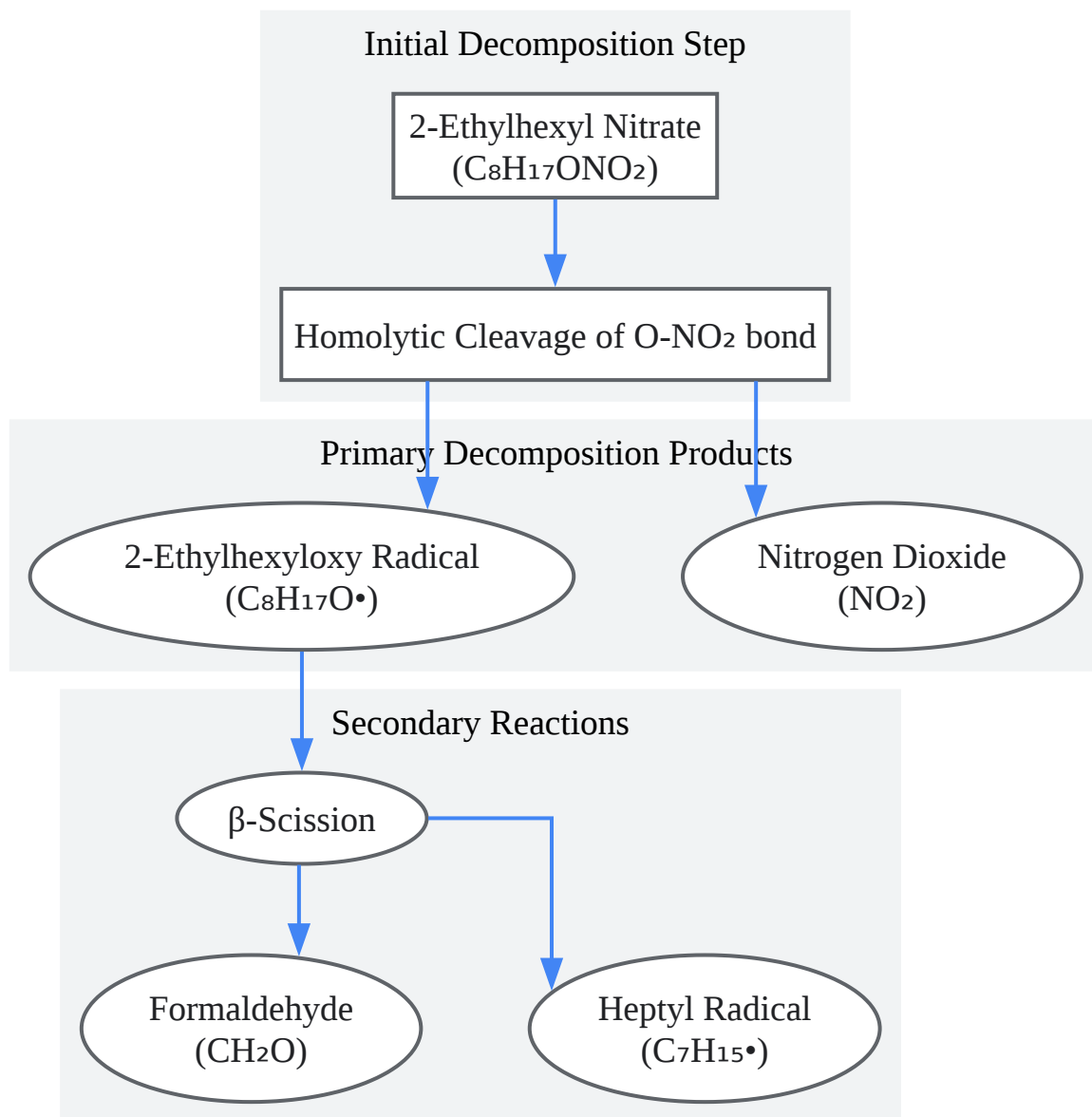
Formulated Explosive

Formulated Explosive

## Protocol 3: Sensitivity Testing

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Caption: Experimental workflow for the synthesis, formulation, and testing of EHN-based explosives.



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Caption: Conceptual thermal decomposition pathway of 2-ethylhexyl nitrate via a radical mechanism.

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